

Fmoc-D-Phe(2-F)-OH: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fmoc-D-Phe(2-F)-OH

Cat. No.: B557953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Fmoc-D-Phe(2-F)-OH** (N- α -(9-Fluorenylmethoxycarbonyl)-2-fluoro-D-phenylalanine), a fluorinated amino acid derivative widely utilized in peptide synthesis and drug development. Adherence to rigorous safety protocols is paramount when handling this and other fine chemical reagents. This document outlines the known physical and chemical properties, potential hazards, handling procedures, and emergency responses associated with this compound.

Compound Identification and Properties

Fmoc-D-Phe(2-F)-OH is a white to off-white crystalline powder. Its chemical structure incorporates the fluorenylmethoxycarbonyl (Fmoc) protecting group, which is crucial for its application in solid-phase peptide synthesis. The fluorine substitution on the phenyl ring can impart unique conformational properties and enhance the biological activity and metabolic stability of the resulting peptides.

Table 1: Physicochemical Properties of **Fmoc-D-Phe(2-F)-OH**

Property	Value	Reference
CAS Number	198545-46-9	[1][2]
Molecular Formula	C ₂₄ H ₂₀ FNO ₄	[1][2]
Molecular Weight	405.42 g/mol	[1]
Appearance	White to off-white powder	Inferred from related compounds
Purity	≥98.0% (HPLC)	[1]
Storage Temperature	2-8°C	[1]
InChI Key	ARHOAMSIDCQWEW-JOCHJYFZSA-N	[1]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **Fmoc-D-Phe(2-F)-OH** is not readily available. However, based on the safety data for the closely related, non-fluorinated compound Fmoc-D-phenylalanine, it is prudent to handle it as a substance with low acute toxicity but one that may cause irritation upon contact.

Table 2: Inferred GHS Classification

Hazard Class	Category	Precautionary Statement
Acute Toxicity, Oral	Not Classified	
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	May cause respiratory irritation.

Note: This classification is inferred from similar compounds and should be used for guidance pending a formal classification.

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **Fmoc-D-Phe(2-F)-OH**. The following PPE is recommended:

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	Use a dust mask or work in a ventilated fume hood to avoid inhalation of powder.

Handling Procedures

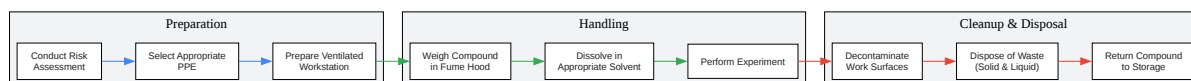
- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Dust Control:** Avoid generating dust. Use appropriate tools to handle the solid material.

Storage Requirements

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is between 2°C and 8°C.^[1]
- Keep away from strong oxidizing agents.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Fmoc-D-Phe(2-F)-OH** in a research environment.



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References

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- 2. peptide.com [peptide.com]
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